

# An In-depth Technical Guide to the Safe Handling of Pyrimethanil-13C,15N2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pyrimethanil-13C,15N2

Cat. No.: B12422045

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Disclaimer: This document provides a comprehensive overview of the safety data and handling procedures for Pyrimethanil. Specific safety data sheets for the isotopically labeled compound, **Pyrimethanil-13C,15N2**, are not readily available. The information presented herein is based on the safety profile of unlabeled Pyrimethanil and should be used as a primary reference for handling its isotopically labeled counterpart, as the hazardous properties are expected to be essentially identical.

**Pyrimethanil-13C,15N2** is an isotopically labeled form of Pyrimethanil, a broad-spectrum anilinopyrimidine fungicide.<sup>[1][2]</sup> The stable isotopes of carbon-13 and nitrogen-15 are incorporated into the molecule primarily for use as tracers in quantitative studies during drug development and environmental fate analysis.<sup>[1][3]</sup> Pyrimethanil acts by inhibiting the biosynthesis of methionine and other amino acids in fungi, specifically targeting species like *Botrytis cinerea*.<sup>[1][2]</sup> This technical guide is intended for researchers, scientists, and drug development professionals who handle this compound.

## Toxicological and Physical Data

The following tables summarize the key quantitative data for Pyrimethanil.

Table 1: Acute Toxicity Data

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	>5000 mg/kg	[4]
LD50	Rat	Dermal	>4000 mg/kg	[4]
LC50 (4-hour)	Rat	Inhalation	>1.26 mg/L	[4]

Table 2: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>11</sub> <sup>13</sup> CH <sub>13</sub> N <sup>15</sup> N <sub>2</sub>	[5]
Molecular Weight	202.23 g/mol	[5]
Melting Point	96.3 °C	
Relative Density	1.15 g/mL at 20 °C	
Water Solubility	0.12 g/L	
Vapor Pressure	2.2 mPa at 25 °C	
Partition Coefficient (Kow logP)	2.84 (pH 6.1; 25 °C)	

## Health Hazard Information

Pyrimethanil is classified as not hazardous by the National Occupational Health and Safety Commission (NOHSC).[4] However, it may cause slight skin and eye irritation.[4] It is not considered a skin sensitizer.[4]

Potential Health Effects:

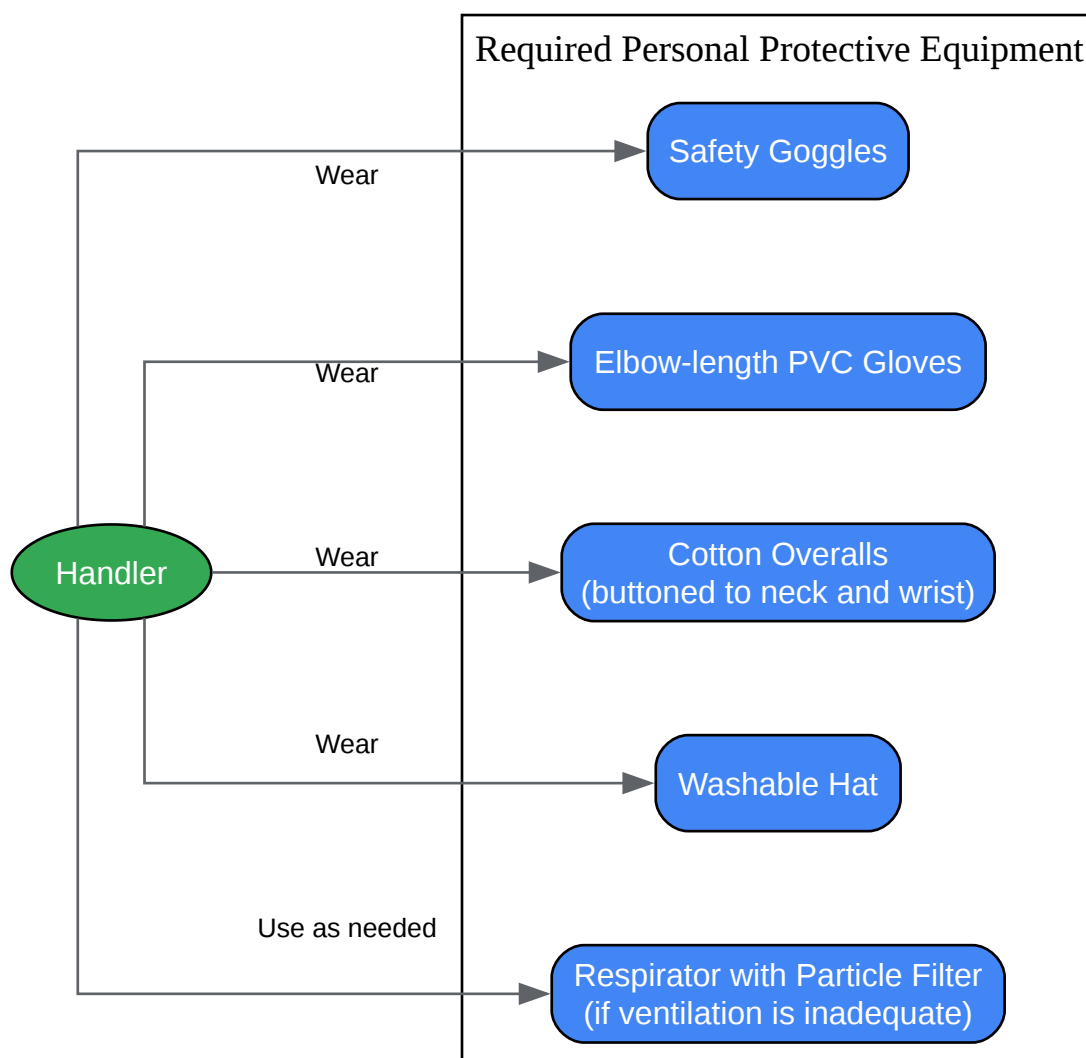
- Inhalation: Harmful if inhaled, although it has low toxicity.[4]
- Skin Contact: May cause skin irritation.[4]
- Eye Contact: May cause eye irritation.[4]
- Ingestion: Harmful if swallowed, with low toxicity.[4]

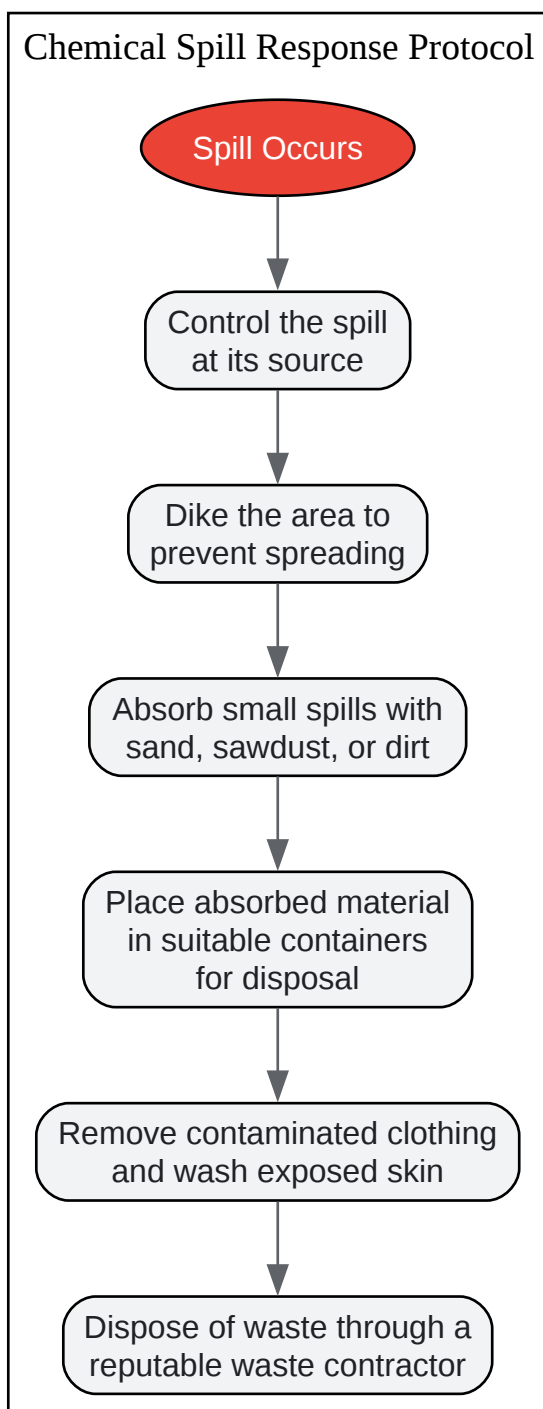
Chronic exposure studies in animals have shown that Pyrimethanil is not carcinogenic, mutagenic, or a reproductive toxicant.<sup>[4]</sup>

## Experimental Protocols: Safe Handling and Emergency Procedures

### Personal Protective Equipment (PPE)

When handling **Pyrimethanil-13C,15N2**, it is crucial to use appropriate personal protective equipment to minimize exposure.





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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)